

An In-Depth Technical Guide to Hexamethyl Diorthosilicate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Hexamethyl diorthosilicate*

CAS No.: 4371-91-9

Cat. No.: B1581928

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

Abstract

Hexamethyl diorthosilicate, also known as hexamethoxydisiloxane, is a versatile organosilicon compound with significant applications across various scientific disciplines, including materials science, organic synthesis, and advanced coatings. Its unique structure, characterized by a central siloxane bridge flanked by reactive methoxy groups, allows it to serve as a potent silylating agent, a precursor in sol-gel processes, and an effective cross-linking agent. This guide provides a comprehensive overview of the chemical and physical properties of **hexamethyl diorthosilicate**, detailed experimental protocols for its synthesis and application, and critical safety and handling information. The content is tailored for researchers and professionals seeking to leverage the unique attributes of this compound in their work.

Introduction: The Versatility of a Siloxane Building Block

Hexamethyl diorthosilicate (CAS No. 4371-91-9) is an organosilicon compound that serves as a fundamental building block in the synthesis of a wide array of materials.[1] Its molecular structure, featuring a Si-O-Si backbone, provides enhanced stability and reactivity. The presence of six methoxy groups makes it highly susceptible to hydrolysis and condensation reactions, which are the cornerstone of its utility in forming siloxane networks (Si-O-Si).[2] This reactivity, combined with its low viscosity and compatibility with organic solvents, makes it an invaluable reagent in diverse applications, from creating hydrophobic surfaces to enhancing the mechanical and thermal properties of polymers.[2]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **hexamethyl diorthosilicate** is paramount for its effective and safe use in research and development.

Core Chemical Identity

- Molecular Formula: $C_6H_{18}O_7Si_2$
- Molecular Weight: 258.37 g/mol
- Synonyms: Hexamethoxydisiloxane, Trimethyl trimethoxysilyl silicate[3]
- CAS Number: 4371-91-9

Tabulated Physical Properties

The key physical characteristics of **hexamethyl diorthosilicate** are summarized in the table below.

Property	Value	Source(s)
Appearance	Colorless, clear liquid	[3]
Density	1.13 g/mL	[3]
Boiling Point	73 °C at 3 mmHg	[3]
Refractive Index (n _{20D})	1.38	
Flash Point	41 °C	[1]
Purity	≥ 98% (GC)	[3]

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of **hexamethyl diorthosilicate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: A single sharp peak is expected for the protons of the six equivalent methoxy groups.
 - ¹³C NMR: A single resonance corresponding to the carbon atoms of the methoxy groups.
 - ²⁹Si NMR: This technique is particularly powerful for analyzing the silicate network structure and will show a characteristic chemical shift for the silicon atoms in the diorthosilicate environment.[4]
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - The FTIR spectrum will be dominated by strong absorbances corresponding to Si-O-Si asymmetric stretching (around 1100-1050 cm⁻¹) and Si-O-C stretching. The C-H stretching and bending of the methyl groups will also be prominent.[4]
- Mass Spectrometry (MS):
 - Mass spectrometry can be used to confirm the molecular weight. The fragmentation pattern will show characteristic losses of methoxy groups.[5] The top mass-to-charge ratio

(m/z) peaks are observed at 227, 226, and 197.[5]

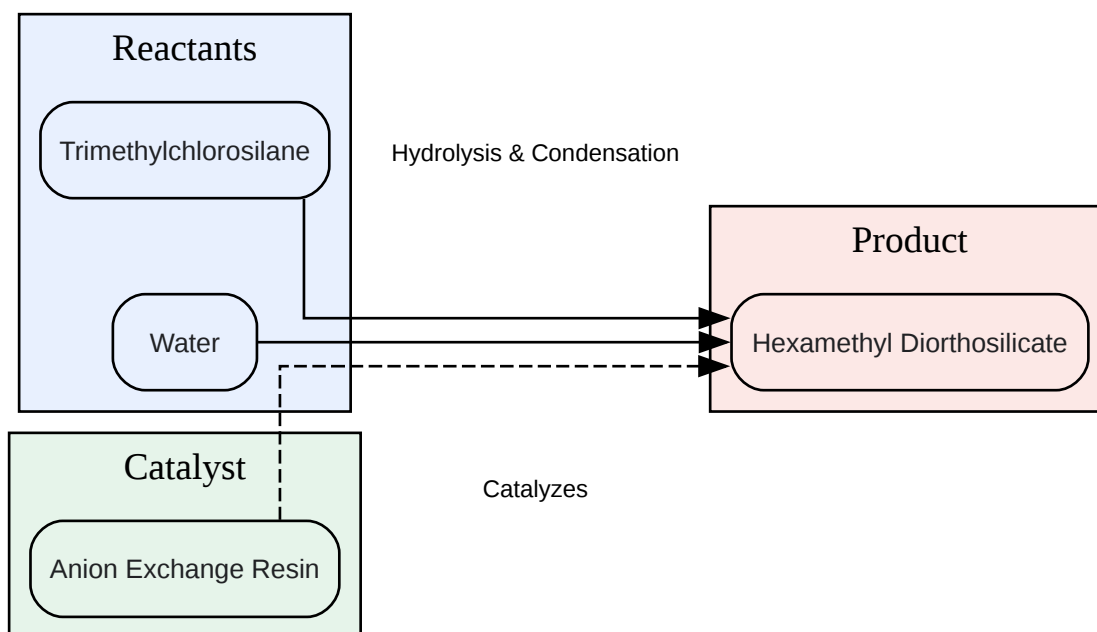
Synthesis of Hexamethyl Diorthosilicate: A Step-by-Step Protocol

The most common and industrially relevant method for synthesizing **hexamethyl diorthosilicate** is through the controlled hydrolysis of a suitable chlorosilane precursor.[4]

Reaction Principle

The synthesis involves the reaction of trimethylchlorosilane with water, catalyzed by an anion exchange resin. The resin facilitates a localized basic environment that promotes the condensation of the intermediate silanols to form the desired siloxane bridge.

Visualizing the Synthesis Pathway



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Sources

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